

### TMX-4116 quality control and purity assessment

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Compound of Interest		
Compound Name:	TMX-4116	
Cat. No.:	B10830143	Get Quote

### **TMX-4116 Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **TMX-4116**.

### Frequently Asked Questions (FAQs)

Q1: What is the expected purity of **TMX-4116**?

A1: The expected purity of **TMX-4116** is typically greater than 98%.[1][2][3][4] Specific batches may have higher purity, such as 99.76%, as determined by High-Performance Liquid Chromatography (HPLC).[5] Always refer to the Certificate of Analysis (CoA) provided with your specific lot for the exact purity value.

Q2: How should TMX-4116 be stored to ensure its stability?

A2: Proper storage is crucial for maintaining the quality of **TMX-4116**. For long-term storage, the solid powder should be kept at -20°C for up to 3 years.[6] For short-term storage, it can be kept at 4°C for up to 2 years.[6] Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[5][6]

Q3: What is the physical appearance of **TMX-4116**?

A3: **TMX-4116** is typically an off-white to gray solid powder.[6]



Q4: How can I dissolve TMX-4116?

A4: **TMX-4116** is soluble in Dimethyl Sulfoxide (DMSO).[3] For in vitro studies, a stock solution can be prepared in DMSO. For in vivo experiments, specific formulations involving solvents like PEG300, Tween-80, and saline, or SBE-β-CD in saline, or corn oil are recommended.[5][7]

Q5: What is the mechanism of action of TMX-4116?

A5: **TMX-4116** is a potent and selective degrader of casein kinase  $1\alpha$  (CK1 $\alpha$ ).[1][5][6][7][8] It acts as a "molecular glue," inducing an interaction between the CRL4-CRBN E3 ubiquitin ligase and CK1 $\alpha$ , leading to the ubiquitination and subsequent proteasomal degradation of CK1 $\alpha$ .[8]

# **Troubleshooting Guides Low Purity Detected by HPLC**

Issue: Your internal HPLC analysis shows a purity value for **TMX-4116** that is lower than specified on the CoA.

Possible Cause	Troubleshooting Step	
Improper Storage	Verify that the compound has been stored at the recommended temperature and protected from light and moisture.	
Contaminated Solvent/Mobile Phase	Prepare fresh mobile phase solutions using high-purity solvents.	
Column Degradation	Equilibrate the HPLC column with a suitable solvent or replace it if it's old or has been used extensively.	
Incorrect Method Parameters	Ensure your HPLC method (e.g., gradient, flow rate, detection wavelength) is appropriate for TMX-4116.	

### **Unexpected Peaks in HPLC Chromatogram**



Issue: Your HPLC analysis shows unexpected peaks that are not present in the reference chromatogram.

Possible Cause	Troubleshooting Step
Degradation	Review storage conditions and sample preparation procedures. Exposure to harsh pH, high temperatures, or light can cause degradation.
Contamination	Ensure all glassware, vials, and solvents are clean. Run a blank injection to check for system contamination.
Impurity from Synthesis	If the peak is consistently present in new batches, it may be a synthesis-related impurity.  Contact the supplier for more information.

### **Quality Control Data**

Table 1: Physicochemical Properties of TMX-4116

Property	Value	Reference
CAS Number	2766385-56-0	[4][5][6]
Molecular Formula	C17H19N5O4S	[4][6][7]
Molecular Weight	389.43 g/mol	[4][7]
Appearance	Off-white to gray solid powder	[6]

Table 2: TMX-4116 Purity and Storage Specifications



Parameter	Specification	Reference
Purity (by HPLC)	>98%	[1][2][3][4]
Powder Storage (Long-term)	-20°C for up to 3 years	[6]
Powder Storage (Short-term)	4°C for up to 2 years	[6]
Solution Storage (-80°C)	Up to 6 months	[5][6]
Solution Storage (-20°C)	Up to 1 month	[5][6]

### **Experimental Protocols**

# Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general methodology for determining the purity of **TMX-4116**. Specific parameters may need to be optimized for your HPLC system.

- Preparation of Standard Solution:
  - Accurately weigh approximately 1 mg of TMX-4116 reference standard.
  - Dissolve in DMSO to a final concentration of 1 mg/mL.
  - Further dilute with the mobile phase to a working concentration of approximately 0.1 mg/mL.
- Preparation of Sample Solution:
  - Prepare the TMX-4116 sample to be tested in the same manner as the standard solution.
- HPLC Conditions (Example):
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
  - Mobile Phase A: 0.1% Formic acid in Water.
  - Mobile Phase B: 0.1% Formic acid in Acetonitrile.



- Gradient: Start with 95% A and 5% B, ramp to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: UV at 254 nm.
- Injection Volume: 10 μL.
- Analysis:
  - Inject the standard and sample solutions.
  - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

## Protocol 2: Identity Confirmation by Mass Spectrometry (MS)

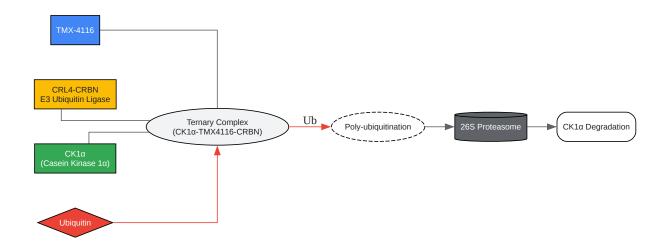
This protocol outlines a general procedure for confirming the identity of TMX-4116.

- Sample Preparation:
  - Prepare a dilute solution of TMX-4116 (approximately 10 μg/mL) in a suitable solvent like acetonitrile or methanol.
- MS Analysis (Example):
  - Ionization Mode: Electrospray Ionization (ESI), positive mode.
  - Mass Analyzer: Time-of-Flight (TOF) or Quadrupole.
  - Scan Range: m/z 100-1000.
  - Capillary Voltage: 3.5 kV.
- Data Analysis:
  - The expected exact mass of TMX-4116 is 389.1158.[4]



• Look for the protonated molecular ion [M+H]+ at m/z 390.1231.

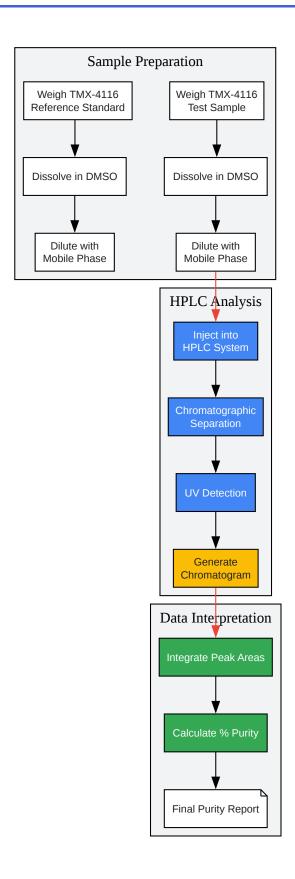
### **Visualizations**



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Caption: Mechanism of action for TMX-4116 as a molecular glue degrader.





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Caption: Experimental workflow for **TMX-4116** purity assessment by HPLC.



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#### References

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